

Protocol for the Dissolution and Handling of 2',3'-Dideoxy-5-iodocytidine

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Compound of Interest

Compound Name: 2',3'-Dideoxy-5-iodocytidine

Cat. No.: B15565798

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Introduction

These application notes provide a detailed protocol for the dissolution, storage, and handling of **2',3'-Dideoxy-5-iodocytidine** (CAS RN: 114748-57-1), a nucleoside analog used in various research applications, including as an antibiotic, particularly against Mycobacterium, and for gene sequencing.[1][2] Proper preparation of this compound in solution is critical for obtaining reliable and reproducible experimental results. This document is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties and Solubility

2',3'-Dideoxy-5-iodocytidine is a white to off-white solid.[1][3] Its solubility is a key factor in its experimental application. The compound is highly soluble in dimethyl sulfoxide (DMSO) but has limited solubility in aqueous solutions.

Table 1: Solubility and Physicochemical Data for **2',3'-Dideoxy-5-iodocytidine**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₂ IN ₃ O ₃	[1]
Molecular Weight	337.11 g/mol	[1]
Appearance	White to off-white solid	[1][3]
Solubility in DMSO	70 mg/mL (207.65 mM)	[4]
Solubility in Water	Slightly soluble	[3]
Solubility in Methanol	Slightly soluble	[3]
Solubility in Acetonitrile	Slightly soluble	[3]
Storage (Solid)	-20°C, protect from light, hygroscopic	[1][3]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Protect from light. Avoid repeated freeze-thaw cycles.	[4]

Experimental Protocols

Preparation of a High-Concentration Stock Solution in DMSO

Given its high solubility, DMSO is the recommended solvent for preparing primary stock solutions of **2',3'-Dideoxy-5-iodocytidine**.

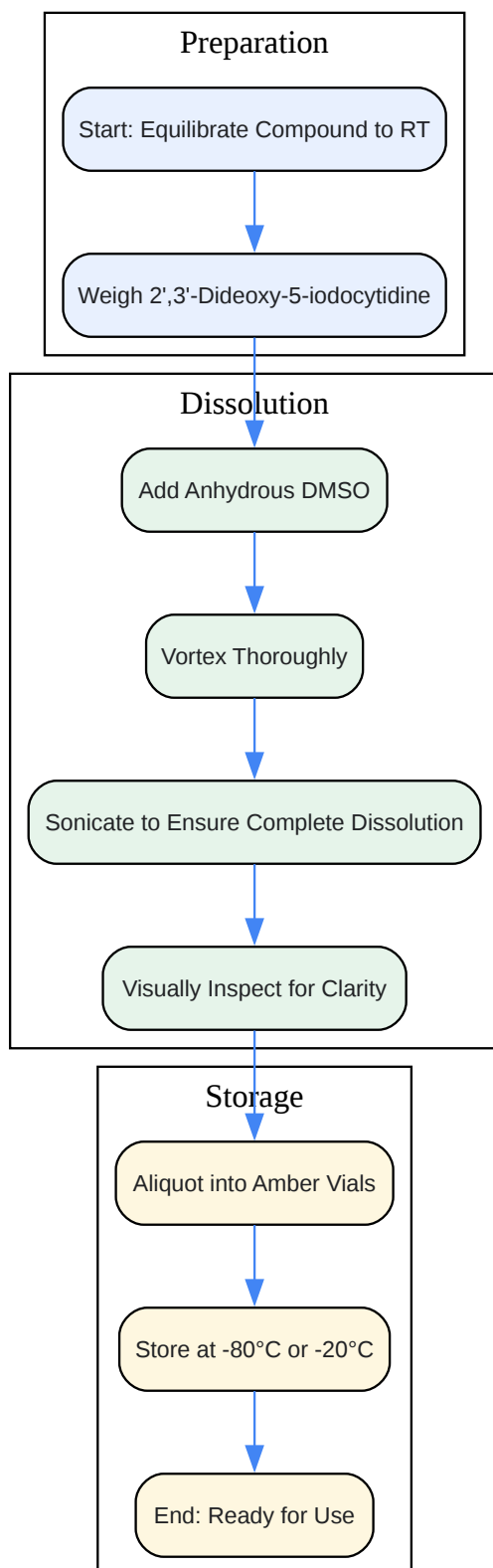
Materials:

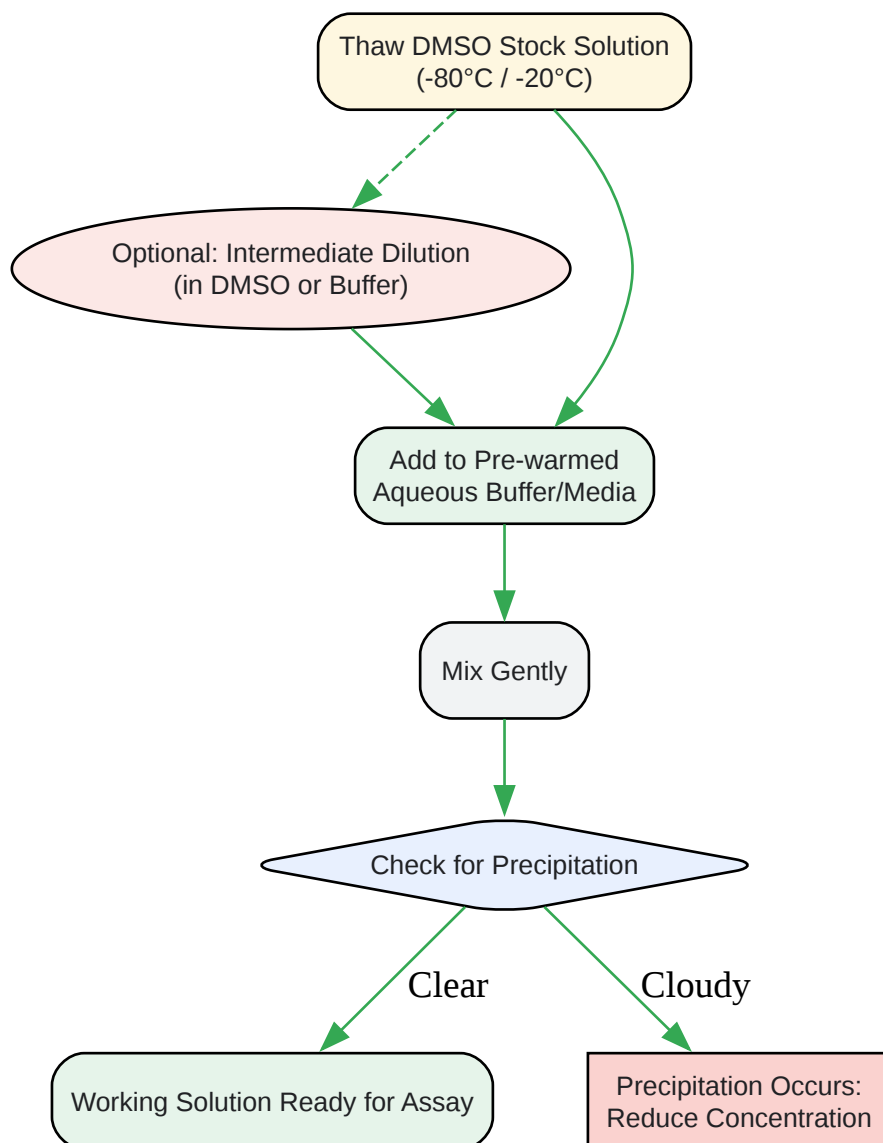
- **2',3'-Dideoxy-5-iodocytidine** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Ultrasonic bath

Procedure:

- Pre-weighing Preparation: Allow the vial of **2',3'-Dideoxy-5-iodocytidine** to equilibrate to room temperature before opening to minimize condensation, as the compound is hygroscopic.^{[3][4]}
- Weighing: Accurately weigh the desired amount of the compound in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity DMSO to achieve the target concentration (e.g., for a 70 mg/mL stock solution, add 1 mL of DMSO to 70 mg of the compound).
- Dissolution: Vortex the mixture thoroughly. To ensure complete dissolution, sonicate the solution in an ultrasonic bath.^[4] Visually inspect the solution to confirm that no particulate matter remains. The solution should be clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in amber vials to protect from light. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[4] This practice minimizes degradation from repeated freeze-thaw cycles.





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